

# Molecular formula and weight of N-tridecyl-2,6-dimethylmorpholine

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## Compound of Interest

Compound Name: *Tridemorph*

Cat. No.: *B166831*

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## In-Depth Technical Guide: N-tridecyl-2,6-dimethylmorpholine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, biological activity, and experimental evaluation of N-tridecyl-2,6-dimethylmorpholine, a systemic fungicide commonly known as **Tridemorph**.

## Chemical and Physical Properties

N-tridecyl-2,6-dimethylmorpholine is a morpholine derivative with a long alkyl chain, which contributes to its fungicidal activity. Its key quantitative properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>39</sub> NO	[1]
Molecular Weight	297.5 g/mol	[2]
IUPAC Name	2,6-Dimethyl-4-tridecylmorpholine	[1]
CAS Number	81412-43-3	[1]

## Mode of Action and Signaling Pathways

The primary mode of action of N-tridecyl-2,6-dimethylmorpholine is the inhibition of ergosterol biosynthesis in fungi, which is an essential component of their cell membranes.<sup>[3][4]</sup> This disruption of the fungal cell membrane ultimately leads to cell death.

The key enzymatic targets in the ergosterol biosynthesis pathway are:

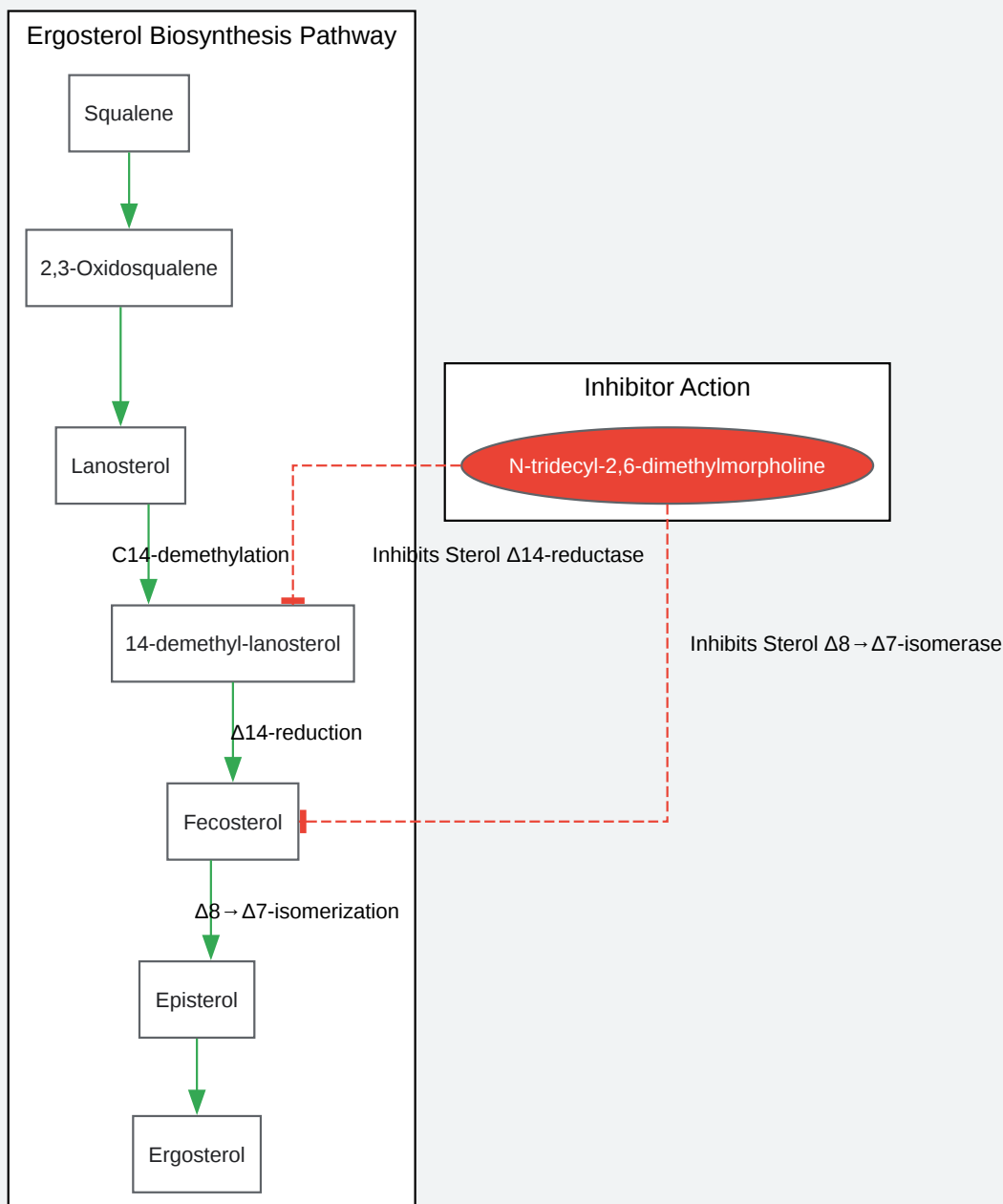
- Sterol  $\Delta^{14}$ -reductase: This enzyme is involved in the reduction of the double bond at the 14th position of the sterol precursor.
- Sterol  $\Delta^8 \rightarrow \Delta^7$ -isomerase: This enzyme catalyzes the isomerization of the double bond from the 8th to the 7th position in the sterol ring.<sup>[5]</sup>

By inhibiting these enzymes, **Tridemorph** causes an accumulation of abnormal sterol precursors and a depletion of ergosterol, leading to altered membrane fluidity and function, and ultimately inhibiting fungal growth.

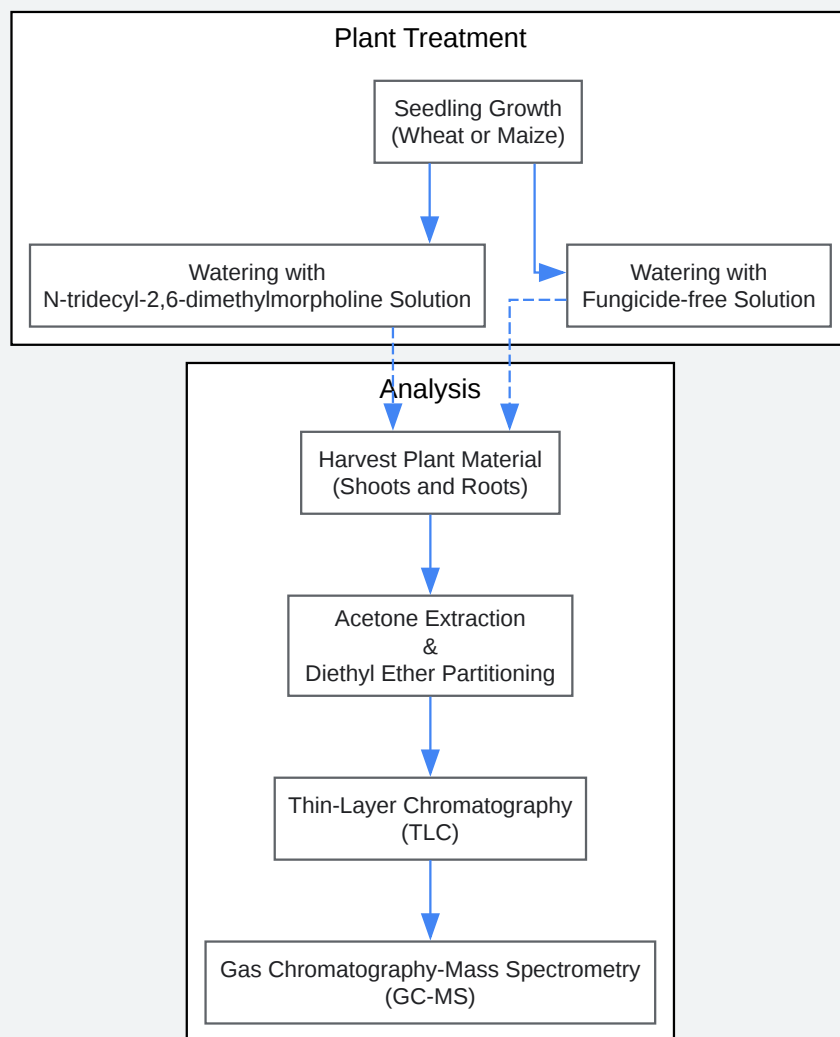
In addition to its effects on fungi, N-tridecyl-2,6-dimethylmorpholine has been observed to affect sterol biosynthesis in plants. In plants, it inhibits the enzyme cycloeucalenol-obtusifoliol isomerase, which is involved in the opening of the cyclopropane ring of cyclopropyl sterols.<sup>[6]</sup><sup>[7]</sup> This leads to an accumulation of 9 $\beta$ ,19-cyclopropyl sterols and a depletion of the normally abundant  $\Delta^5$ -sterols.<sup>[6][7]</sup>

Below is a diagram illustrating the inhibitory action of N-tridecyl-2,6-dimethylmorpholine on the fungal ergosterol biosynthesis pathway.

## Inhibition of Fungal Ergosterol Biosynthesis by N-tridecyl-2,6-dimethylmorpholine



## Workflow for Plant Sterol Analysis after N-tridecyl-2,6-dimethylmorpholine Treatment



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